

Compound of Interest

Compound Name: *beta-Isopropyl-beta-propiolactone*Cat. No.: *B087267*

An In-Depth Technical Guide to beta-Isopropyl-beta-propiolactone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **beta-Isopropyl-beta-propiolactone** (also known

Chemical and Physical Properties

beta-Isopropyl-beta-propiolactone is a cyclic ester, specifically a four-membered lactone, bearing an isopropyl group at the beta-position relative to

Structure and Identification

- IUPAC Name: 4-isopropylloxetan-2-one
- Synonyms: **beta-Isopropyl-beta-propiolactone**, 4-(1-methylethyl)oxetan-2-one
- CAS Number: 10359-02-1[1]
- Molecular Formula: C₆H₁₀O₂[1]
- Molecular Weight: 114.14 g/mol [1]
- Chemical Structure:

CH₃ CH₃

Tabulated Physical Properties

Property
Density
Boiling Point
Flash Point
Refractive Index
Vapor Pressure

Synthesis and Purification

The primary synthetic route to **beta-Isopropyl-beta-propiolactone** involves the [2+2] cycloaddition of ketene and

General Synthesis Workflow

A general workflow for the synthesis of beta-propiolactone derivatives from ketene and an aldehyde is depicted

Caption: General workflow for the synthesis of **beta-Isopropyl-beta-propiolactone**.

Experimental Protocol: Synthesis of beta-Propiolactone (General)

While a specific, detailed protocol for **beta-Isopropyl-beta-propiolactone** is not readily available in the literature,

Materials:

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Ketene (gas)

- Isobutyraldehyde
- Lewis acid catalyst (e.g., a mixture of aluminum chloride and zinc chloride)
- Anhydrous solvent (e.g., acetone or beta-propiolactone itself as the reaction medium)

Procedure (Adapted):

- A solution of the Lewis acid catalyst is prepared in the anhydrous solvent.
- The catalyst solution is maintained at a controlled temperature, typically between 15 °C and 40 °C.
- An equimolar gas mixture of ketene and isobutyraldehyde is passed through the catalyst solution with vigorou
- The reaction is monitored for the consumption of reactants.
-

Upon completion, the crude product is obtained.

Purification

Purification of beta-lactones is typically achieved by distillation under reduced pressure to prevent polymer:

Procedure (General):

- The crude reaction mixture is transferred to a distillation apparatus.
- The system is evacuated to a reduced pressure.
- The mixture is gently heated to distill the **beta-Isopropyl-beta-propiolactone**, collecting the fraction at its boiling point.

Analytical Characterization

Detailed spectral data for **beta-Isopropyl-beta-propiolactone** is not widely published. However, based on the analogs:

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: Expected signals would include a multiplet for the methine proton of the isopropyl group, a doublet for the methyl protons of the isopropyl group, and a singlet for the lactone proton.

- ¹³C NMR: Expected signals would include a peak for the carbonyl carbon (typically in the range of 170-180 ppm).

Infrared (IR) Spectroscopy

The most characteristic absorption in the IR spectrum of a beta-lactone is the carbonyl (C=O) stretching vibration, typically observed around 1750-1800 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry would show the molecular ion peak corresponding to the molecular weight of **beta-Isopropyl-beta-propiolactone** (m/z 114).

Chemical Reactivity

The reactivity of **beta-Isopropyl-beta-propiolactone** is dominated by the strained four-membered lactone ring, which is susceptible to nucleophilic attack and ring-opening reactions.

Ring-Opening Reactions

Due to significant ring strain, the lactone ring readily opens upon reaction with various nucleophiles. The reaction with water (hydrolysis) yields the corresponding hydroxy-acid.

Caption: Potential pathway of cellular response to DNA damage induced by **beta-Isopropyl-beta-propiolactone**.

Considerations for Drug Development

The potential carcinogenicity of beta-propiolactone derivatives is a significant concern in drug development.

Conclusion

beta-Isopropyl-beta-propiolactone is a reactive four-membered lactone with potential applications in organic :

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References

- 1. cris.unibo.it [cris.unibo.it]
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